

# Core Properties of Disulfoton Sulfone

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## Compound of Interest

Compound Name: Disulfoton sulfone

Cat. No.: B150065

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**Disulfoton sulfone** is a metabolite of disulfoton, an organophosphate insecticide.[1] The sulfone is formed through the oxidation of the thioether sulfur of the parent compound.[2] This transformation is a critical aspect of disulfoton's bioactivation and detoxification pathways within biological systems and the environment.

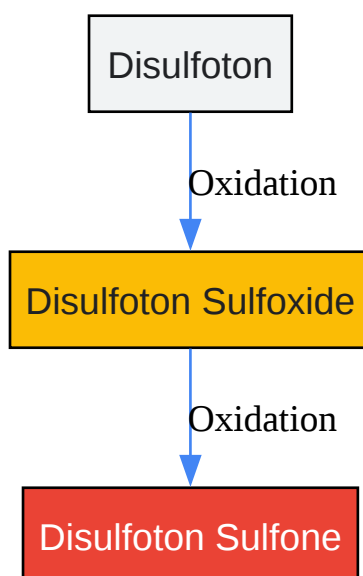
## Quantitative Data Summary

The fundamental physicochemical properties of **disulfoton sulfone** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Weight	306.40 g/mol
Molecular Formula	C8H19O4PS3
CAS Number	2497-06-5

## Metabolic Pathway of Disulfoton

The metabolism of disulfoton primarily occurs through three pathways: oxidation of the thioether sulfur, oxidation of the thiono sulfur, and hydrolysis of the P-S-C linkage.[2] The formation of **disulfoton sulfone** is a result of the oxidation of the thioether sulfur.[1][2] This metabolic process can be visualized as a sequential oxidation, first to disulfoton sulfoxide and then further to **disulfoton sulfone**. [2]



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Caption: Metabolic pathway of Disulfoton to **Disulfoton Sulfone**.

## Experimental Protocols for Analysis

The detection and quantification of **disulfoton sulfone**, often in conjunction with the parent compound and other metabolites, are crucial for residue analysis in food safety and environmental monitoring. A widely used and highly sensitive method is Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS).

## Determination of Disulfoton and its Metabolites in Agricultural Products by UHPLC-MS/MS

This protocol outlines a reliable method for the simultaneous determination of disulfoton and its metabolites, including **disulfoton sulfone**, in various agricultural products.[3]

### 3.1.1. Sample Preparation: Dispersive Solid-Phase Extraction (d-SPE)[3]

- Weigh 5.0 g of a homogenized sample into a 50 mL centrifuge tube. For certain matrices like wheat, coffee beans, and peanuts, pre-soak the sample in 5 mL of water.
- Add 10 mL of acetonitrile and vortex for 10 minutes to extract the analytes.

- Add 4 g of NaCl and vortex for 30 seconds.
- Centrifuge the mixture for 5 minutes.
- Transfer 1.5 mL of the supernatant (acetonitrile layer) into a clean tube containing a mixture of 50 mg octadecylsilane bonded silica (C18), 50 mg primary secondary amine (PSA), and 50 mg aminopropyl (NH<sub>2</sub>) adsorbents for cleanup.
- Vortex briefly and centrifuge. The resulting supernatant is ready for UHPLC-MS/MS analysis.

### 3.1.2. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis[3]

- Chromatographic Column: A Thermo Synchronis C18 column (150 mm × 2.1 mm, 5 µm) is typically used for separation.
- Mobile Phase: Gradient elution with water and acetonitrile is employed.
- Column Temperature: Maintained at 40 °C.
- Injection Volume: 2 µL.
- Ionization Mode: Positive electrospray ionization (ESI+).
- Detection Mode: Multiple Reaction Monitoring (MRM) is used for selective and sensitive quantification of disulfoton and its metabolites.

### 3.1.3. Quantification[3]

Quantitative analysis is performed using an external standard method with matrix-matched calibration curves to compensate for matrix effects. The identification of the analytes is confirmed by comparing the retention times and the ratios of the characteristic ion pairs (one parent ion and two fragment ions) with those of the standards.

## Experimental Workflow

The following diagram illustrates the general workflow for the analysis of **disulfoton sulfone** in agricultural samples.



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Caption: General workflow for **disulfoton sulfone** analysis.

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## References

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- 3. [Determination of disulfoton and its metabolites in agricultural products by dispersive solid phase extraction-ultra high performance liquid chromatography-tandem mass spectrometry] - PubMed [pubmed.ncbi.nlm.nih.gov]
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